

discovery and synthesis of 4-(4-Bromophenyl)-4-(dimethylamino)-1-phenethylcyclohexanol

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Compound Focus: 4-(4-Bromophenyl)-4-(dimethylamino)-1-phenethylcyclohexanol

CAS No.: 77239-98-6

Cat. No.: S1494157

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Compound Overview and Key Identifiers

The table below summarizes the core identifiers and physical properties for Bromadol.

Property	Description
Systematic Name	4-(4-Bromophenyl)-4-(dimethylamino)-1-(2-phenylethyl)cyclohexanol [1]
Common Names	BDPC, Bromadol [1]
CAS Number	77239-98-6 [2]
Molecular Formula	$C_{22}H_{28}BrNO$ [1]
Molar Mass	402.376 $g \cdot mol^{-1}$ [1]
Melting Point	208 to 210 $^{\circ}C$ [1]
Chemical Structure	A potent synthetic opioid with a distinctive arylcyclohexylamine structure [1]

Discovery and Pharmacological Profile

Bromadol was discovered in the 1970s by Daniel Lednicer and Philip VonVoigtlander at the Upjohn Company during research for non-addictive, potent opioid analgesics [1] [3]. A key aspect of its activity relates to its stereochemistry.

- **Isomerism and Potency:** The compound has a **trans-isomer** that is the more pharmacologically active form [1].
- **Evolving Potency Estimates:** Initial animal studies in the 1970s suggested an extraordinarily high potency, estimated to be approximately **10,000 times that of morphine** [1] [3]. Later, more modern studies provided a revised potency estimate, indicating the active trans-isomer is about **504 times more potent than morphine** [1] or roughly **2.9 times more potent than fentanyl** [2].
- **Seizure and Illicit Market:** Bromadol was first seized in a law enforcement action in Montreal, Canada, in 2013 and has continued to appear on the international designer drug market [1] [4].

In Vitro Functional Activity

The table below summarizes quantitative data from a 2020 study that evaluated Bromadol's performance in cellular assays, demonstrating its high potency and efficacy at the μ -opioid receptor (MOR) [2].

Assay / Parameter	Value	Context
βarr2 Recruitment (EC₅₀)	7.6-fold lower than fentanyl	Measures receptor engagement of beta-arrestin-2 [2]
mini-Gi Recruitment (EC₅₀)	10.8-fold lower than fentanyl	Measures receptor engagement of Gai protein [2]
Key Finding	High efficacy and potency at MOR	Suggests a molecular explanation for its strong in vivo effects [2]

Research and Safety Considerations

Work with highly potent MOR agonists like Bromadol carries a substantial risk of severe adverse effects, including profound respiratory depression [5].

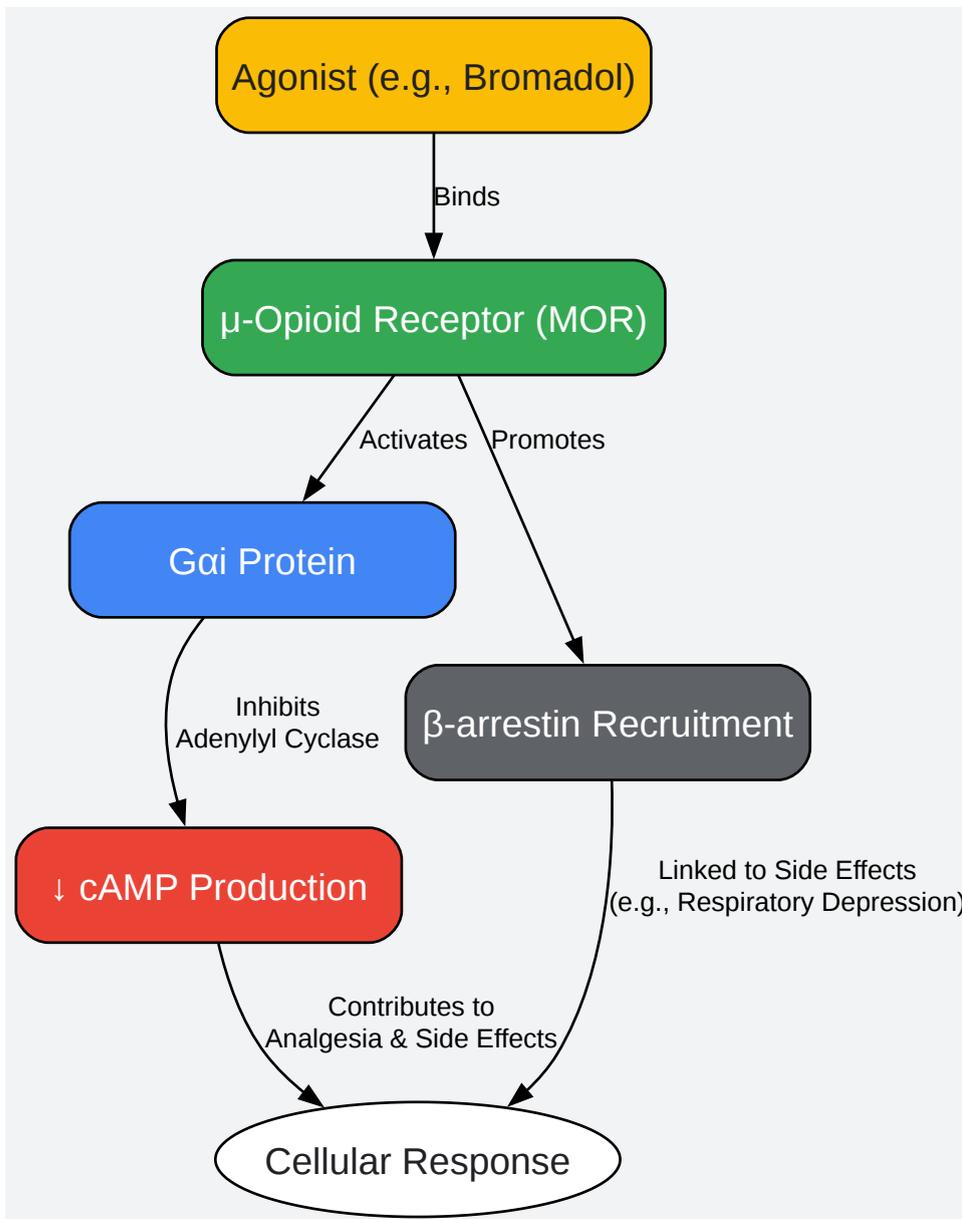
- **Primary Hazard:** The main risk is **respiratory depression**, which can be fatal [5] [3].
- **Other Expected Effects:** Based on its pharmacology, expected effects include strong analgesia, sedation, euphoria, constipation, and development of rapid tolerance and dependence [3].
- **Recommended Safety Mitigations:**
 - Always use proper personal protective equipment (PPE) and work in a well-ventilated fume hood [5].
 - Never work alone; other research group members should always be present to observe [5].
 - Ensure team training on how to recognize an opioid overdose and administer the rescue agent naloxone (Narcan) [5].

Research Application and Analogues

Bromadol is used in scientific settings as an **analytical reference material** for research and forensic applications [2]. Structure-activity relationship (SAR) studies from its initial development indicate that analogues with the para-bromine replaced by chlorine or a methyl group retain similar activity [1].

Mechanism of Action and Signaling

Bromadol is a potent μ -opioid receptor (MOR) agonist [3]. The diagram below illustrates the core signaling pathways activated when an agonist like Bromadol binds to MOR.



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Information Gaps and Further Research

The search results provide a solid foundation on Bromadol's background and pharmacology. However, for a complete technical whitepaper, the following information is lacking from the current search and would require consulting specialized chemical and pharmacological databases:

- **Detailed Synthetic Procedure:** The complete, step-by-step experimental protocol for the chemical synthesis and purification of Bromadol is not provided in these results. The original patent (US

4366172) would be a primary source for this information [1].

- **Comprehensive Binding Affinity Data:** Specific numerical values (K_i or IC_{50}) from receptor binding assays for MOR, DOR, and KOR are not detailed.
- **Full In Vivo Pharmacokinetic Data:** Parameters such as bioavailability, half-life, volume of distribution, and clearance from animal studies are not available in these sources.

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References

1. BDPC - Wikipedia [en.m.wikipedia.org]
2. Bromadol CAS#: 77239-98-6 [chemicalbook.com]
3. 4-(p-Bromophenyl)-4-(dimethylamino) [wikidoc.org]
4. The search for the “next” euphoric non-fentanil novel ... [link.springer.com]
5. N-(3-Hydroxyphenyl)-3,8-diazabicyclooctanes as Opioid ... [sciencedirect.com]

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